

Personal protective equipment for handling U-101958

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Compound of Interest

Compound Name: U 101958

Cat. No.: B1215504

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Essential Safety & Handling Protocol for U-101958

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal protocols for U-101958. Adherence to these guidelines is critical to ensure personal safety and minimize environmental contamination.

Core Hazards of U-101958

U-101958 is a hazardous substance that requires careful handling. The primary risks associated with this compound are summarized below.

Hazard Classification	Description
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic if swallowed, in contact with skin, or if inhaled.
Skin Sensitization	May cause an allergic skin reaction.
Carcinogenicity	May cause cancer.
Aquatic Hazard (Acute & Chronic)	Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

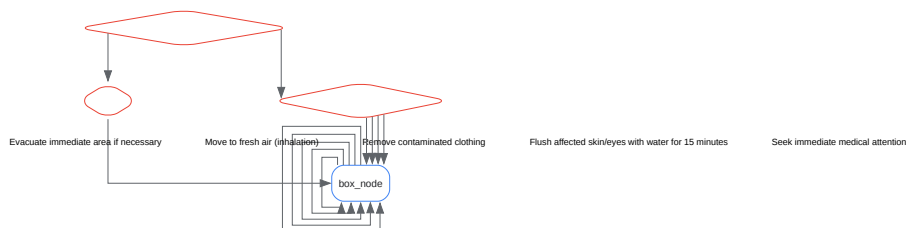
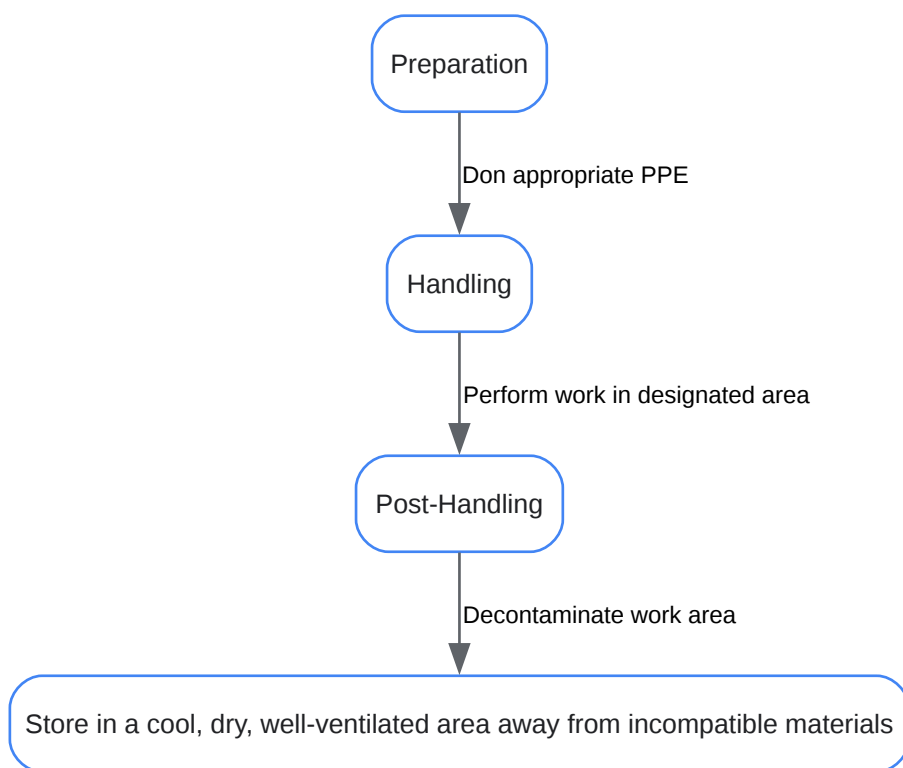
Appropriate PPE is mandatory when handling U-101958 to minimize exposure. The following table outlines the required equipment. All PPE should be properly fitted and regularly inspected for integrity.

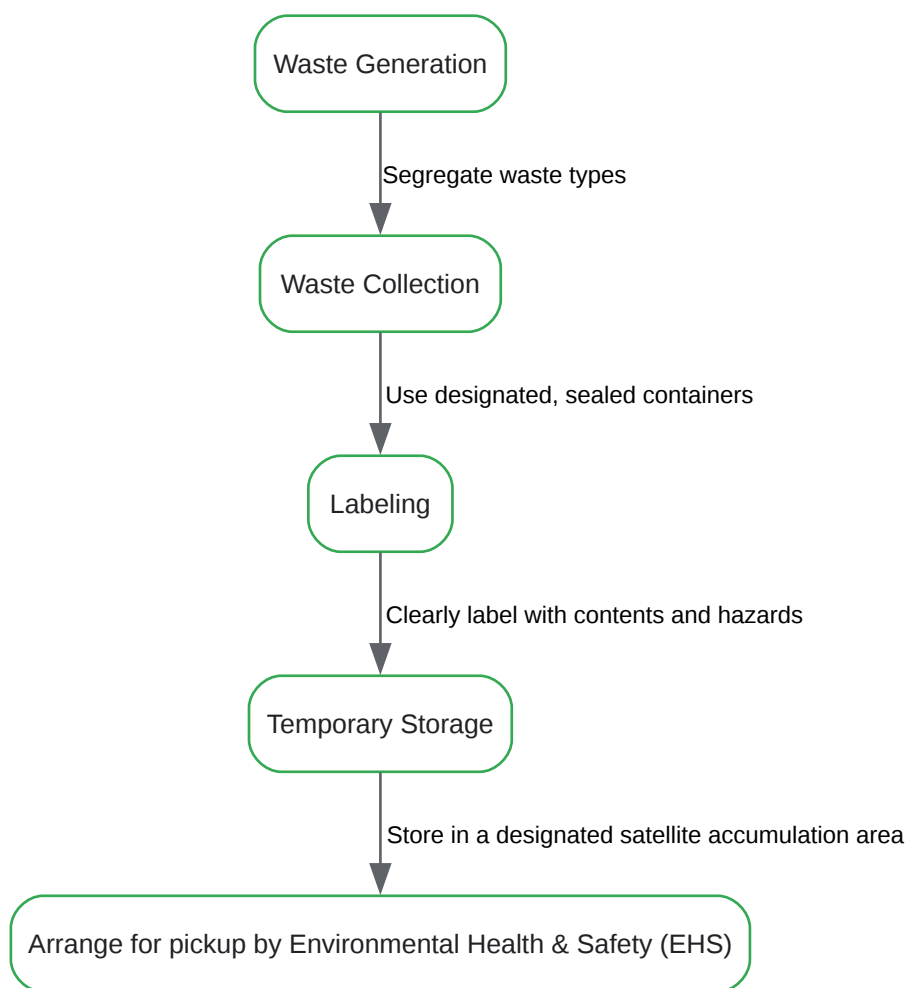
Body Area	Required PPE	Specifications & Best Practices
Hands	Chemical-resistant gloves	Nitrile or other appropriate material. Inspect for tears or punctures before each use.
Body	Protective clothing/Lab coat	Long-sleeved lab coat, buttoned completely. Consider a chemical-resistant apron for larger quantities.
Eyes/Face	Safety glasses with side shields or goggles/Face shield	Eye protection is mandatory. A face shield should be used when there is a splash hazard.
Respiratory	Use in a well-ventilated area or with local exhaust ventilation (fume hood).	In case of insufficient ventilation or potential for aerosolization, a NIOSH-approved respirator may be required.

Standard Operating Procedures for Handling & Storage

A systematic approach to handling and storing U-101958 is crucial for safety.

Handling Workflow





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com